

Application Note and Protocol: Testing the Plasticizing Efficiency of Dibutyl Adipate

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Compound of Interest

Compound Name: *Dibutyl adipate*

Cat. No.: *B094505*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dibutyl adipate (DBA) is a versatile diester plasticizer known for imparting flexibility and improving the workability of various polymers.[1] It is particularly effective with Polyvinyl Chloride (PVC), enhancing its properties for applications ranging from flexible films and tubing to wire insulation.[1] The efficiency of a plasticizer is a critical parameter that determines the final performance characteristics of the polymeric material.[2] Evaluating this efficiency is essential for optimizing formulations, ensuring product quality, and meeting industry standards.[3]

This document provides a detailed protocol for testing the plasticizing efficiency of **Dibutyl adipate**. The core metrics for evaluation include mechanical properties, thermal characteristics, and migration resistance. A lower glass transition temperature (T_g), increased elongation, and lower migration rates are indicative of higher plasticizing efficiency.[2][4]

Experimental Protocols

Preparation of Plasticized PVC Sheets

This protocol describes the compounding of PVC with **Dibutyl adipate** to prepare standardized test specimens.

Materials and Equipment:

- PVC resin (e.g., K-value 67)
- **Dibutyl adipate** (DBA)
- Thermal stabilizer (e.g., Ca/Zn or Ba/Zn stearate)
- Analytical balance
- High-speed mixer or beaker with spatula
- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling platens
- Molds for sheet preparation (e.g., 150 x 150 x 1 mm)
- Conditioning chamber (23°C, 50% Relative Humidity)

Procedure:

- **Formulation Calculation:** Calculate the required mass of PVC, DBA, and stabilizer. Plasticizer concentration is typically expressed in parts per hundred resin (phr). Example formulations could include 20, 40, and 60 phr of DBA.
- **Pre-mixing:** In a beaker, accurately weigh the PVC resin. In a separate container, weigh the DBA and thermal stabilizer. Add the liquid components to the PVC resin and mix thoroughly until the powder is uniformly wetted.[5]
- **Milling:** Preheat the two-roll mill to a suitable processing temperature for PVC (typically 150-170°C).[5] Carefully add the pre-mixed compound to the nip of the rolls. Continuously cut and fold the material on the mill for 5-10 minutes to ensure homogeneous mixing until a uniform sheet is formed.[5]
- **Sheet Pressing:** Remove the milled sheet and place it into a preheated mold. Position the mold in the hydraulic press. Apply low pressure briefly, then increase to the recommended pressure and maintain for a set time to ensure complete fusion. Cool the mold under pressure.[5]

- Conditioning: Carefully remove the plasticized PVC sheet from the mold. Condition the prepared sheets at 23°C and 50% RH for at least 24 hours before conducting any tests.[5]

Mechanical Property Testing

Mechanical tests are fundamental to quantifying the flexibility and durability imparted by the plasticizer.

a) Tensile Strength and Elongation at Break (ASTM D638)

This test measures the force required to break a sample and the extent to which it stretches before breaking.

- Equipment: Universal Testing Machine (UTM) with an appropriate load cell and extensometer.
- Procedure:
 - Cut dumbbell-shaped specimens from the conditioned sheets according to ASTM D638 specifications.
 - Measure the thickness and width of the narrow section of each specimen.
 - Secure the specimen in the grips of the UTM.
 - Apply a constant rate of crosshead movement (e.g., 500 mm/min) until the specimen fractures.[5]
 - Record the maximum force (for tensile strength) and the extension at the point of fracture (for elongation at break).[6][7]
 - Test at least five specimens per formulation and calculate the average values.[5]

b) Hardness Testing (ASTM D2240)

This test measures the resistance of the material to indentation, which correlates with its flexibility.

- Equipment: Shore A Durometer.
- Procedure:
 - Place the conditioned PVC sheet on a flat, hard surface.
 - Press the durometer foot firmly and evenly onto the sample, ensuring the indenter is perpendicular to the surface.
 - Record the hardness value within one second of firm contact.
 - Take at least five readings at different positions on the sheet and calculate the average.^[6]

Thermal Analysis

Thermal analysis helps determine the effect of the plasticizer on the polymer's behavior at different temperatures.

a) Glass Transition Temperature (T_g) by DSC (ASTM E1356)

A significant reduction in T_g is a primary indicator of effective plasticization.^{[4][8][9]}

- Equipment: Differential Scanning Calorimeter (DSC).
- Procedure:
 - Cut a small sample (5-10 mg) from the conditioned sheet and place it in an aluminum DSC pan.
 - Place the pan in the DSC cell.
 - Heat the sample at a controlled rate (e.g., 10°C/min) from a low temperature (e.g., -80°C) to above the expected T_g (e.g., 120°C).^[10]
 - Cool the sample back to the starting temperature and then apply a second heating scan at the same rate.
 - The glass transition temperature (T_g) is determined from the midpoint of the step-like transition in the heat flow curve of the second heating scan.^[4]

b) Thermal Stability by TGA

Thermogravimetric Analysis (TGA) measures weight loss as a function of temperature, indicating the plasticizer's volatility and the thermal stability of the compound.[\[11\]](#)[\[12\]](#)

- Equipment: Thermogravimetric Analyzer (TGA).
- Procedure:
 - Place a small, accurately weighed sample (10-15 mg) into the TGA sample pan.
 - Heat the sample at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen) over a wide temperature range (e.g., 30°C to 600°C).
 - Record the weight loss as a function of temperature. The onset temperature of significant weight loss can be attributed to the volatilization of the plasticizer.

Migration Resistance Testing

Migration tests evaluate the permanence of the plasticizer within the polymer matrix, which is crucial for long-term stability and safety.[\[13\]](#)

a) Solvent Extraction (ASTM D1239)

This method measures the loss of plasticizer when the material is immersed in a liquid.[\[13\]](#)

- Equipment: Analytical balance, constant temperature bath, beakers.
- Test Liquids: Distilled water, 50% ethyl alcohol, vegetable oil (e.g., cottonseed oil).[\[13\]](#)
- Procedure:
 - Cut and accurately weigh specimens of a standard size (e.g., 50 x 50 mm).
 - Completely immerse the specimens in the chosen test liquid at a specified temperature and duration (e.g., 24 hours at 50°C).
 - After immersion, remove the specimens, gently wipe them dry, and condition them to allow any absorbed liquid to evaporate.

- Reweigh the specimens.
- Calculate the percentage weight loss, which corresponds to the amount of plasticizer extracted.[\[13\]](#)

b) Volatility (ASTM D1203)

This test determines the loss of plasticizer due to evaporation at elevated temperatures.

- Equipment: Forced-air oven, activated carbon, sample containers.
- Procedure:
 - Cut circular specimens and weigh them accurately.
 - Place each specimen in a container with a layer of activated carbon, ensuring no direct contact.
 - Place the open containers in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
 - After the test period, remove the specimens, cool them to room temperature in a desiccator, and reweigh.
 - Calculate the percentage weight loss due to volatilization.

Data Presentation

Quantitative data should be summarized for clear comparison across different DBA concentrations.

Table 1: Mechanical Properties of PVC Plasticized with **Dibutyl Adipate**

DBA Concentration (phr)	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
0 (Control)			
20			
40			

| 60 ||||

Table 2: Thermal Properties of PVC Plasticized with **Dibutyl Adipate**

DBA Concentration (phr)	Glass Transition Temp. (Tg) (°C)	Onset of Volatilization (°C)
0 (Control)		
20		
40		

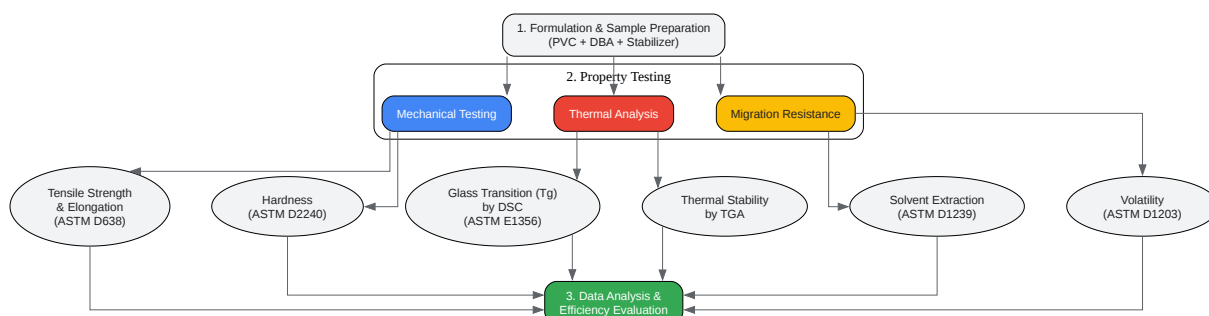
| 60 |||

Table 3: Migration Resistance of PVC Plasticized with **Dibutyl Adipate** (40 phr)

Test Medium	Test Conditions	Weight Loss (%)
Distilled Water	24h @ 50°C	
50% Ethanol	24h @ 50°C	
Vegetable Oil	24h @ 50°C	

| Volatility (Air) | 24h @ 70°C ||

Visualization



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Caption: Workflow for evaluating the plasticizing efficiency of **Dibutyl adipate**.

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